

Technical Support Center: 3-Acetylpyridine Safe Handling

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Compound of Interest

Compound Name: 3-Acetylpyridine oxime

Cat. No.: B010032

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling procedures for 3-Acetylpyridine.

Frequently Asked Questions (FAQs)

Q1: What is 3-Acetylpyridine and what are its primary uses?

A1: 3-Acetylpyridine (CAS No. 350-03-8), also known as methyl 3-pyridyl ketone, is an organic compound with the molecular formula C₇H₇NO.^[1] It typically appears as a colorless to pale yellow or clear brown liquid.^[1] This chemical is primarily used as an intermediate in the synthesis of pharmaceuticals, such as risedronate sodium for treating osteoporosis, and in the production of agrochemicals.^{[1][2]} It can also be utilized as a flavoring agent in some food products.^{[1][3]}

Q2: What are the main hazards associated with 3-Acetylpyridine?

A2: 3-Acetylpyridine is classified as toxic if swallowed and can cause skin and serious eye irritation.^{[1][2][4][5]} Inhalation of its vapors may lead to respiratory tract irritation.^{[1][3][6]}

Q3: What Personal Protective Equipment (PPE) is required when handling 3-Acetylpyridine?

A3: When working with 3-Acetylpyridine, it is crucial to use appropriate Personal Protective Equipment (PPE). This includes:

- Eye Protection: Chemical safety goggles or eyeglasses compliant with OSHA or European standards.[1][6]
- Hand Protection: Wear appropriate protective gloves.[6] For extended contact, butyl rubber gloves with a thickness of >0.3 mm are recommended.[1]
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin exposure.[1][6] All handling of this substance should be performed in a well-ventilated area or within a chemical fume hood.[1][6]

Q4: What are the proper storage conditions for 3-Acetylpyridine?

A4: 3-Acetylpyridine should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][6][7] The recommended storage temperature is between 15–25 °C.[1][3][8] It must be stored in a locked-up location, away from incompatible substances.[1][2][4][8]

Troubleshooting Guides

Scenario 1: Accidental Spill of 3-Acetylpyridine

- Immediate Action: Evacuate the immediate vicinity of the spill to prevent vapor inhalation and ensure the area is well-ventilated.[1][7]
- Containment: For small spills, use an inert absorbent material like sand, vermiculite, or diatomaceous earth to contain the liquid.[1][6] Prevent the spill from entering drains.[1][7]
- Cleanup: Carefully collect the absorbed material into a suitable, closed container labeled for hazardous waste.[6][9]
- Decontamination: Thoroughly clean the spill area.[1]
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE, including respiratory protection.[1][7]

Scenario 2: Accidental Exposure to 3-Acetylpyridine

- Skin Contact: Immediately take off all contaminated clothing.[1][4] Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[1][6] If skin irritation develops or

persists, seek medical attention.[1][4]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][6] If contact lenses are present, remove them if it is easy to do so.[1][4] Seek immediate medical attention.[1][6]
- Inhalation: Move the exposed individual to an area with fresh air immediately.[1][6] If breathing is difficult or has stopped, administer artificial respiration.[6] Seek immediate medical attention.[1][6]
- Ingestion: If swallowed, rinse the mouth with water.[1][7] Do NOT induce vomiting.[1][6] Call a poison control center or a doctor immediately for medical advice.[1][6] Never give anything by mouth to an unconscious person.[6][7]

Quantitative Data Summary

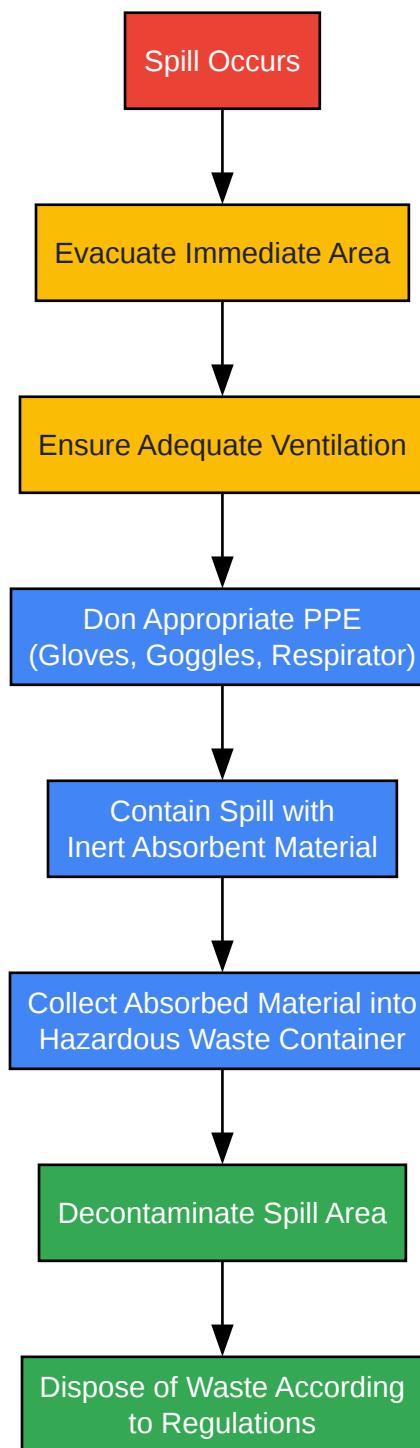
Property	Value	Source(s)
CAS Number	350-03-8	[1][4][5][6][7][8]
Molecular Formula	C ₇ H ₇ NO	[1][7][8]
Molecular Weight	121.14 g/mol	[8][10]
Appearance	Colorless to pale yellow or clear brown liquid	[1][6]
Boiling Point	220 °C	[7]
Melting Point	11 - 13 °C	[7]
Flash Point	104 °C (closed cup)	[6][7]
Density	1.102 g/cm ³ at 25 °C	[7]
Oral LD ₅₀ (Rat)	51 mg/kg	[4][7]
Storage Temperature	15 - 25 °C	[1][3][8]

Experimental Protocols

Standard Handling Protocol

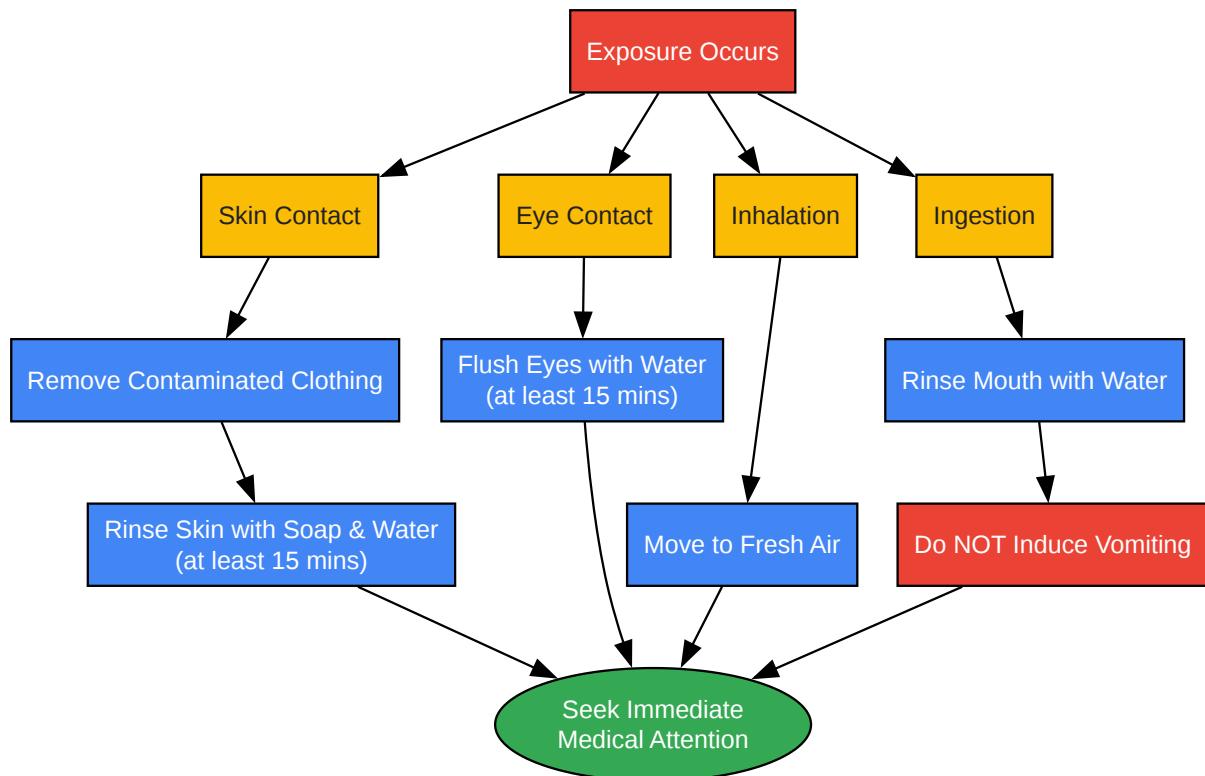
- Risk Assessment: Before beginning any new procedure, conduct a thorough risk assessment.[\[1\]](#)
- Engineering Controls: Always handle 3-Acetylpyridine in a properly functioning chemical fume hood to minimize the risk of inhalation.[\[1\]](#)[\[6\]](#)
- Personal Protective Equipment: Don the appropriate PPE, including chemical safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring the liquid, ground and secure containers to prevent static discharge.[\[2\]](#) Avoid contact with eyes, skin, and clothing.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[4\]](#) Wash hands thoroughly after handling the chemical.[\[2\]](#)[\[6\]](#)
- Waste Disposal: Dispose of any waste containing 3-Acetylpyridine as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#) Do not mix with other waste streams.[\[1\]](#)

Visualizations



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Caption: Workflow for 3-Acetylpyridine Spill Response.



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Caption: First Aid Procedures for 3-Acetylpyridine Exposure.

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